

C.I. Direct Orange 102 chemical structure and properties

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Compound of Interest

Compound Name: C.I. Direct orange 102

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C.I. Direct Orange 102: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

C.I. Direct Orange 102 is a disazo direct dye recognized for its application in coloring cellulosic materials such as cotton, paper, and leather. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and safety information. The content is structured to serve as a valuable resource for professionals in research and development.

Chemical Identity and Structure

C.I. Direct Orange 102 is a complex aromatic compound belonging to the azo class of dyes. Its chemical identity is defined by the following identifiers:

- IUPAC Name: trisodium;4-[[1-hydroxy-6-[(5-hydroxy-6-phenyldiazenyl)-7-sulfonatophthalen-2-yl]carbamoylamino]-3-sulfonatophthalen-2-yl]diazenyl]benzoate[1]
- CAS Number: 6598-63-6[2][3][4][5]
- C.I. Number: 29156[2][3][4][5]
- Molecular Formula: C₃₄H₂₁N₆Na₃O₁₁S₂[1][2][3][4][5]

- Synonyms: Direct Orange WS, Direct Orange 6R, Pergasol Orange 6R, Calcomine Orange 2RS[1][2][4]

The chemical structure of **C.I. Direct Orange 102** features two azo groups (-N=N-) which act as chromophores, responsible for its color. The presence of sulfonic acid groups imparts water solubility, a key characteristic of direct dyes that allows them to be applied from aqueous solutions.

Physicochemical Properties

The physicochemical properties of **C.I. Direct Orange 102** are summarized in the table below. It is important to note that specific values for melting and boiling points are not readily available in the literature, which is common for complex organic dyes that may decompose before melting or boiling at atmospheric pressure.

Property	Value	Source
Molecular Weight	822.67 g/mol	[2][3][4][5]
Physical State	Solid, Powder	[2]
Appearance	Red-light orange to bright red powder	[2][3][4]
Odor	Odorless	[2]
Solubility	Soluble in water. Slightly soluble in ethanol.	[2]
pH	7.5 (in solution)	[2]
UV-Vis Absorption Maxima (λ_{max})	246.9 nm, 275.1 nm	

Synthesis

The synthesis of **C.I. Direct Orange 102** is a multi-step process involving diazotization and coupling reactions. The general manufacturing method involves the respective diazotization of aniline and 4-aminobenzoic acid, followed by their coupling to N,N'-bis(4-hydroxy-2-sulfonaphthalene-7-yl)urea.[5]

Experimental Protocols

While a detailed, step-by-step industrial synthesis protocol for **C.I. Direct Orange 102** is proprietary and not publicly available, the synthesis can be understood through the fundamental reactions involved:

Step 1: Diazotization of Aromatic Amines (Aniline and 4-Aminobenzoic Acid)

This reaction converts the primary aromatic amines into their corresponding diazonium salts.

- General Protocol:
 - An aromatic amine is dissolved or suspended in an acidic solution (e.g., hydrochloric acid or sulfuric acid) and cooled to a low temperature (typically 0-5 °C) in an ice bath.
 - A solution of sodium nitrite (NaNO_2) is added dropwise to the cooled amine solution.
 - The reaction is stirred for a period to ensure complete formation of the diazonium salt. The temperature is maintained below 5 °C to prevent the decomposition of the unstable diazonium salt.

Step 2: Synthesis of the Coupling Component (N,N'-bis(4-hydroxy-2-sulfonaphthalene-7-yl)urea)

This intermediate is synthesized from 7-amino-4-hydroxynaphthalene-2-sulfonic acid (J-acid) and a carbonyl source, such as urea or phosgene.

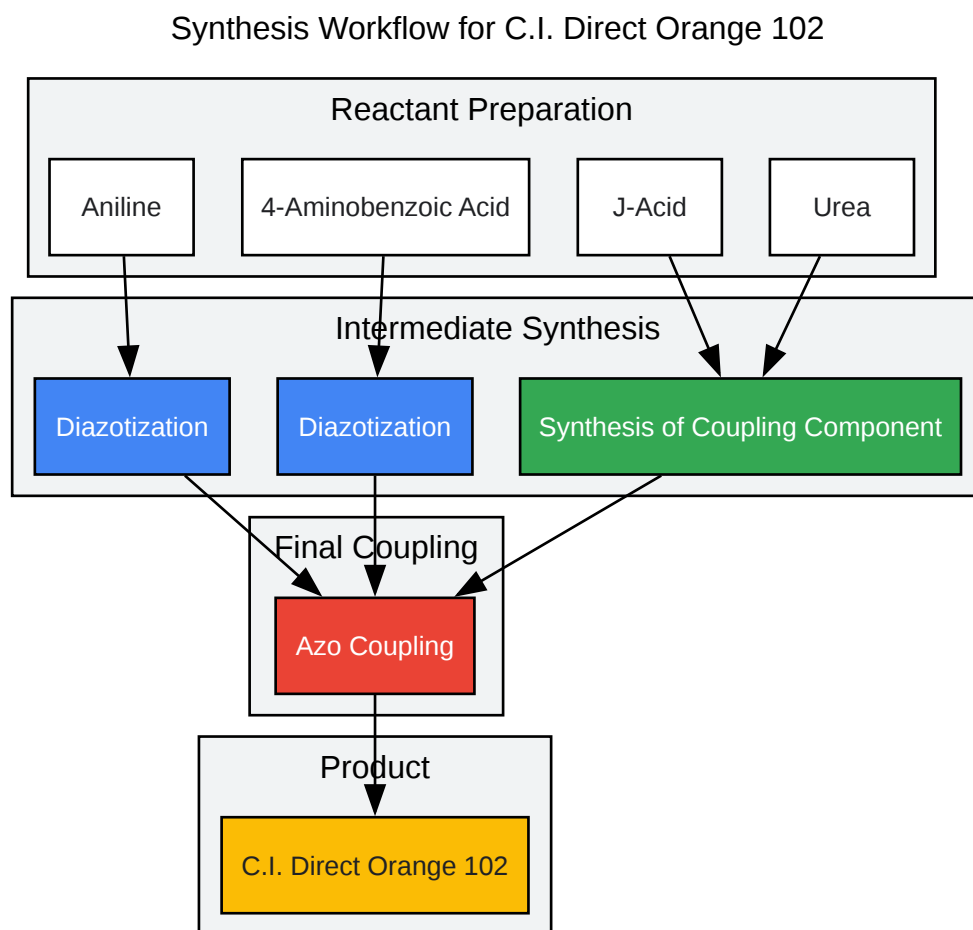
Step 3: Azo Coupling

The diazonium salts prepared in Step 1 are reacted with the coupling component from Step 2 to form the final dye molecule.

- General Protocol:
 - The coupling component is dissolved in an appropriate solvent, often an alkaline aqueous solution.

- The solution of the diazonium salt is added slowly to the solution of the coupling component while maintaining a specific pH and low temperature.
- The reaction mixture is stirred until the coupling reaction is complete, which is often indicated by a color change.
- The resulting dye is then isolated from the reaction mixture, typically by salting out, followed by filtration, washing, and drying.

The logical workflow for the synthesis can be visualized as follows:



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Caption: A flowchart illustrating the key stages in the synthesis of **C.I. Direct Orange 102**.

Applications

C.I. Direct Orange 102 is primarily used as a direct dye in various industries:

- Textile Industry: For the dyeing and printing of cellulosic fibers such as cotton and viscose.[\[2\]](#)
- Pulp and Paper Industry: For the coloring of paper.[\[2\]](#)
- Leather Industry: For the dyeing of leather.[\[2\]](#)

Safety and Toxicology

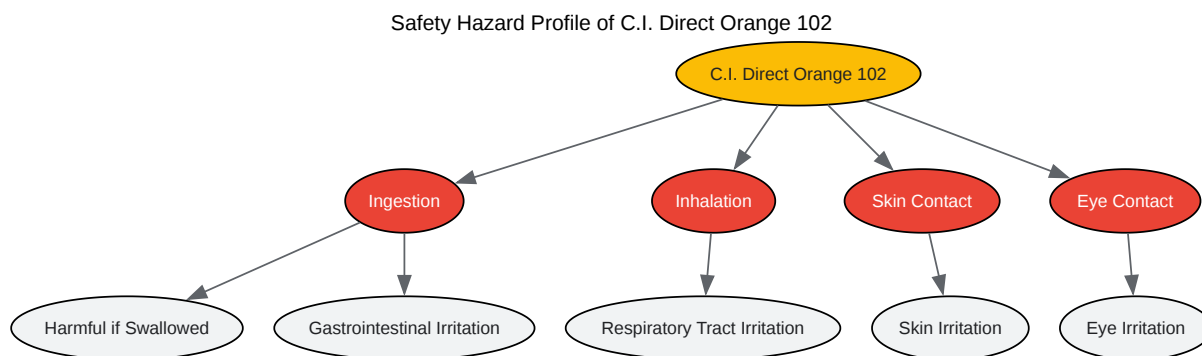
The safety profile of **C.I. Direct Orange 102**, based on available Material Safety Data Sheet (MSDS) information, is as follows:

- Acute Toxicity: LD50/LC50 data are not listed. However, it is considered harmful if swallowed and may cause gastrointestinal irritation.[\[2\]](#)
- Inhalation: May cause irritation to the respiratory tract.[\[2\]](#)
- Skin Contact: Prolonged or repeated contact may cause skin irritation.[\[2\]](#)
- Eye Contact: May cause eye irritation.[\[2\]](#)
- Carcinogenicity: Not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.[\[2\]](#)
- Mutagenicity: Mutagenicity data has been reported.[\[2\]](#)

Handling Precautions:

- Use in a well-ventilated area.
- Avoid generating dust.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a respirator if dust is generated.
- Wash hands thoroughly after handling.

The logical relationship of safety hazards is depicted below:



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Caption: A diagram showing the potential routes of exposure and associated health hazards of **C.I. Direct Orange 102**.

Conclusion

C.I. Direct Orange 102 is a commercially significant disazo dye with well-defined applications. This guide has provided a detailed overview of its chemical structure, key physicochemical properties, a general synthesis pathway, and important safety considerations. While specific quantitative data for some physical properties and detailed experimental synthesis protocols are limited in the public domain, the information presented here offers a solid foundation for researchers and professionals working with this compound. Further investigation into its toxicological and ecotoxicological profile would be beneficial for a more complete understanding of its environmental and health impacts.

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